

Essential Safety and Logistical Information for Handling IVHD-valtrate

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Compound of Interest

Compound Name: IVHD-valtrate

Cat. No.: B1162182

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **IVHD-valtrate** (CAS No. 28325-56-6), an investigational anticancer agent derived from *Valeriana jatamansi*.^{[1][2]} Given its cytotoxic potential, all operations involving this compound must be conducted with strict adherence to safety procedures to minimize exposure risk to personnel and the environment.

Data Presentation: IVHD-valtrate Key Information

Property	Value	Source
CAS Number	28325-56-6	ECHEMI
Molecular Formula	C ₂₇ H ₄₀ O ₁₁	DC Chemicals
Molecular Weight	540.60 g/mol	DC Chemicals
Primary Hazard	Cytotoxic, Investigational Anticancer Agent	General Knowledge
Storage	Store at -20°C in tightly sealed vials.	DC Chemicals

Operational Plan: Personal Protective Equipment (PPE)

A comprehensive safety program, including the correct use of personal protective equipment, is mandatory when handling **IVHD-valtrate**.

Recommended Personal Protective Equipment (PPE)

PPE Component	Specification	Standard
Gloves	Chemotherapy-tested nitrile gloves (double-gloving required).	ASTM D6978-05 certified.
Gown	Disposable, solid-front, back-closing gown made of polyethylene-coated polypropylene. Must be impermeable to liquids.	N/A
Respiratory Protection	NIOSH-approved N95 or higher respirator.	Mandatory when handling powder or creating aerosols.
Eye and Face Protection	ANSI Z87.1 certified safety glasses with side shields. A full-face shield is required when there is a risk of splashing.	ANSI Z87.1

Experimental Protocol: Preparation of a 10 mM Stock Solution of IVHD-valtrate in DMSO

This protocol outlines the procedure for reconstituting solid **IVHD-valtrate** to create a stock solution for in vitro experiments.

Materials:

- **IVHD-valtrate** (solid)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Analytical balance

Procedure:

- Preparation of Work Area:
 - Decontaminate the interior surfaces of a certified Class II, Type B2 Biological Safety Cabinet (BSC) or a compounding aseptic containment isolator (CACI).
 - Cover the work surface with a disposable, plastic-backed absorbent pad.
- Donning PPE:
 - Put on all required PPE as specified in the table above before entering the designated handling area.
- Weighing **IVHD-valtrate**:
 - Tare a sterile, amber microcentrifuge tube on an analytical balance.
 - Carefully weigh the desired amount of **IVHD-valtrate** into the tube. Note: For 1 mL of a 10 mM solution, 5.406 mg is required.
 - Record the exact weight.
- Reconstitution:
 - Inside the BSC, add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **IVHD-valtrate**.
 - Securely cap the tube.

- Vortex gently until the solid is completely dissolved.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile, amber microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, date, and initials.
 - Store the aliquots at -20°C.

Disposal Plan

All materials that have come into contact with **IVHD-valtrate** are considered contaminated and must be disposed of as cytotoxic waste.

- Sharps: Needles, syringes, and ampules must be placed in a designated, puncture-proof sharps container labeled "Cytotoxic Waste".[\[3\]](#)
- Solid Waste: Contaminated PPE (gloves, gowns), absorbent pads, and other solid materials must be placed in a red cytotoxic waste container.[\[3\]](#)
- Liquid Waste: Unused stock solutions and contaminated liquids should be disposed of in a designated hazardous waste container, following institutional and local regulations. Do not dispose of down the drain.

Mandatory Visualization

Safe Handling and Disposal Workflow for IVHD-valtrate

[Click to download full resolution via product page](#)Caption: Workflow for handling and disposal of **IVHD-valtrate**.

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References

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